

propamocarb hydrochloride synthesis pathway

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Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

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Synthesis Methodologies and Protocols

Based on the available patent and commercial data, here are more detailed explanations of the synthesis pathways.

- **Solvent-Free Gasification Method:** This method involves vaporizing the liquid raw materials (N-propyl chloroformate and N,N-dimethyl-1,3-propanediamine) before they are introduced to the reaction zone [1]. The reaction occurs in the gas phase, which eliminates the need for any solvent and avoids the generation of wastewater or other process wastes, making it an environmentally friendly ("green") alternative [1].
- **Conventional Aqueous Phase Synthesis:** The general method involves charging a reaction kettle with N,N-dimethyl-1,3-propanediamine, water, and an anti-hydrolysis agent [2] [3]. N-propyl chloroformate is then added dropwise while carefully maintaining a low temperature (e.g., between **23–28 °C**) over several hours to control the reaction speed and minimize hydrolysis of the chloroformate [3]. After the addition is complete, the mixture undergoes a thermal insulation step for about two hours, followed by **vacuum dehydration** at temperatures not exceeding 110 °C to obtain the final product [3].
- **Continuous Flow in a Microreactor:** This modern approach uses a microreactor system for continuous production. The reagents (diamine, chloroformate, and water) are pumped from separate tanks into the microreactor at precisely controlled flow rates (e.g., **20.54 parts/min** for chloroformate, **16.95 parts/min** for diamine, and **17.15 parts/min** for water) and a set temperature (e.g., **50 °C**) [4].

The total residence time for the reaction in this specific example was about **18.3 minutes**, demonstrating a highly efficient and rapid process [4].

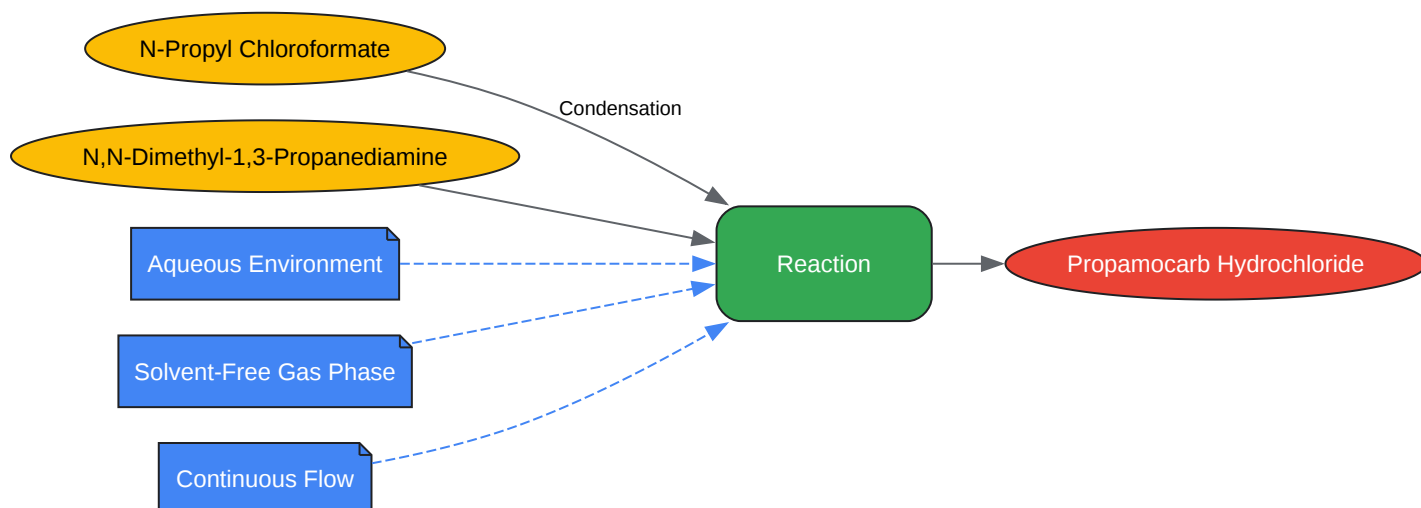
Physical & Chemical Property Data

For researchers, the following data is crucial for process design and analysis:

Property	Value	Reference / Notes
Molecular Formula	C ₉ H ₂₁ ClN ₂ O ₂	[3]
Molecular Weight	224.73 g/mol	[3]
Melting Point	64.2 °C	[3]
Water Solubility (at 20°C)	1005 g/L	High; at pH 7 [3]
Octanol-Water Partition Coeff. (Log P)	-1.4	At pH 7, 20°C [3]
Dissociation Constant (pKa)	9.6	[3]
Minimum Active Substance Purity	92 - 97%	Typical commercial specification [3]

Reaction Pathway Visualization

The core synthesis of **propamocarb hydrochloride** is a straightforward condensation reaction. The following diagram illustrates the pathway and the different process environments.



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This diagram illustrates the core chemical reaction and the three primary industrial process environments used for synthesis.

Application and Regulatory Notes

- **Primary Use:** **Propamocarb hydrochloride** is a **systemic carbamate fungicide** effective against Oomycetes, including pathogens like *Pythium* and *Phytophthora*, which cause diseases such as damping-off and downy mildew [5] [3]. It is used on a variety of crops, including cucumbers, tomatoes, potatoes, and ornamental plants [3].
- **Mode of Action:** Its fungicidal action is related to the **inhibition of lipid synthesis** and affects membrane function [3].
- **Regulatory Status:** It is approved for use in the European Union, with an inclusion expiry date of **January 31, 2027** [3].

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